

Essential Safety and Logistical Information for Handling (4-Bromobutoxy)benzene

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Compound of Interest

Compound Name: (4-Bromobutoxy)benzene

Cat. No.: B073664

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This document provides immediate, essential guidance for the safe handling, operation, and disposal of **(4-Bromobutoxy)benzene**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure laboratory safety and build confidence in chemical handling protocols.

Chemical and Physical Properties

A summary of the key quantitative data for **(4-Bromobutoxy)benzene** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C10H13BrO[1][2][3][4][5]
Molecular Weight	229.11 g/mol [3][6]
Appearance	Off-white to brown solid (crystals, powder, or lumps)[2][4]
CAS Number	1200-03-9[2][3][4][5][6]
Melting Point	36.0 - 46.0 °C[4]
Purity	≥96.0%[4]

Hazard Identification and Personal Protective Equipment (PPE)

(4-Bromobutoxy)benzene is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation (Category 2).[1][2]
- Serious Eye Irritation: Causes serious eye irritation (Category 2).[1][2]
- Respiratory Irritation: May cause respiratory irritation.[2][3]

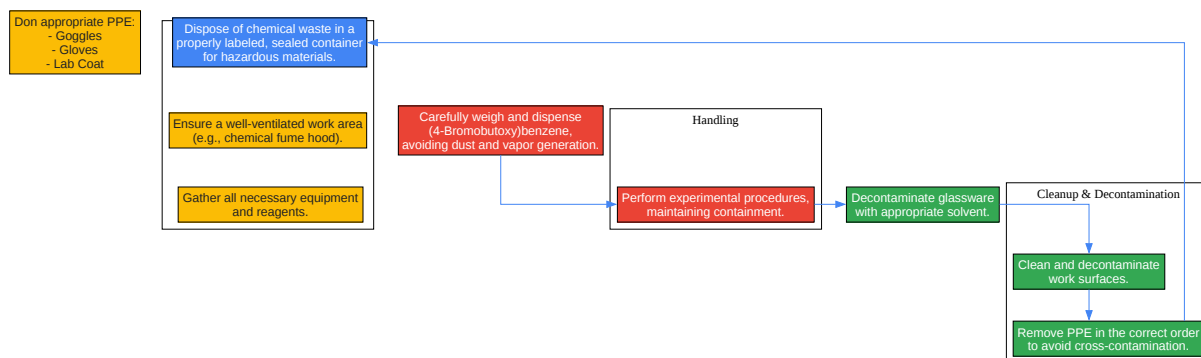
The signal word for this chemical is "Warning".[1][2]

Required Personal Protective Equipment (PPE):

Protection Type	Specification
Eye Protection	Goggles (European standard - EN 166).[1]
Hand Protection	Protective gloves.
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] A lab coat is mandatory.
Respiratory Protection	Not required under normal use with adequate ventilation. For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator is necessary.[1]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following experimental workflow is mandatory to ensure user safety and experimental integrity.



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Caption: Workflow for handling **(4-Bromobutoxy)benzene**.

Emergency Procedures and First Aid

Immediate response is critical in case of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. ^{[1][2]}
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention. ^{[1][2]}
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention. ^{[1][2]}
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Drink plenty of water. Get medical attention. ^[2]

Disposal Plan

Waste from **(4-Bromobutoxy)benzene** is classified as hazardous.^{[1][2]} All waste materials, including unused product and contaminated items, must be disposed of in accordance with local, regional, and national regulations.

Step-by-Step Disposal Protocol:

- Segregation: Collect all waste containing **(4-Bromobutoxy)benzene**, including contaminated consumables (e.g., gloves, wipes), in a designated, properly labeled hazardous waste container.
- Containment: Ensure the waste container is kept tightly closed and stored in a cool, dry, and well-ventilated area, away from incompatible materials.^[2]
- Labeling: The waste container must be clearly labeled with the chemical name "**(4-Bromobutoxy)benzene**" and the appropriate hazard symbols.
- Collection: Arrange for collection by a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain or in regular trash.^[7]

- Spill Management: In case of a spill, sweep up the solid material and shovel it into a suitable container for disposal.[1][2] Ensure adequate ventilation and wear appropriate PPE during cleanup.[1]

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